

Technical Guide: Shelf Life and Recommended Storage of Acid Red 9 Powder

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Compound of Interest

Compound Name: Acid Red 9

Cat. No.: B1450816

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the shelf life and recommended storage conditions for **Acid Red 9** powder (also known as Ponceau 4R, C.I. 16255, or Food Red 7). The information presented is intended to ensure the quality, stability, and integrity of the compound for research, development, and manufacturing purposes.

Overview of Acid Red 9

Acid Red 9 is a synthetic monoazo dye widely used as a colorant in various industries, including food and beverage, pharmaceuticals, cosmetics, and textiles.^[1] Its chemical stability and vibrant red hue make it a valuable compound in numerous applications.^[1] Understanding its shelf life and optimal storage conditions is critical for maintaining its chemical and physical properties over time.

Recommended Storage Conditions

To ensure the longevity and stability of **Acid Red 9** powder, it is imperative to adhere to the following storage guidelines. These conditions are designed to protect the compound from degradation due to environmental factors.

General Recommendations:

- Temperature: Store at ambient or room temperature.^{[2][3][4]}

- **Container:** Keep the container tightly closed and properly sealed in its original packaging.
- **Environment:** Store in a dry, cool, and well-ventilated place.
- **Exposure:** Protect from direct sunlight, moisture, excess heat, and light.
- **Incompatibilities:** Store away from strong oxidizing agents.

Shelf Life of Acid Red 9 Powder

The shelf life of **Acid Red 9** powder can vary depending on the manufacturer and the adherence to proper storage conditions. The following table summarizes the reported shelf life from various sources.

Shelf Life	Manufacturer/Supplier Recommendation
2 Years	Stated as the period to ensure optimal performance when stored properly.
3 Years	For the powder form when stored at -20°C.
6 Years	From the date of manufacturing when stored in the original container at ambient temperatures.
8 Years	General shelf life mentioned by a supplier.

It is crucial to consult the certificate of analysis or the supplier's specific documentation for the exact expiration date of a particular batch.

Experimental Protocols for Stability Testing

While specific, detailed experimental protocols for **Acid Red 9** powder are not readily available in the public domain, a general approach to stability testing for chemical powders can be adapted. The following outlines a comprehensive methodology for conducting both long-term and accelerated stability studies.

Objective

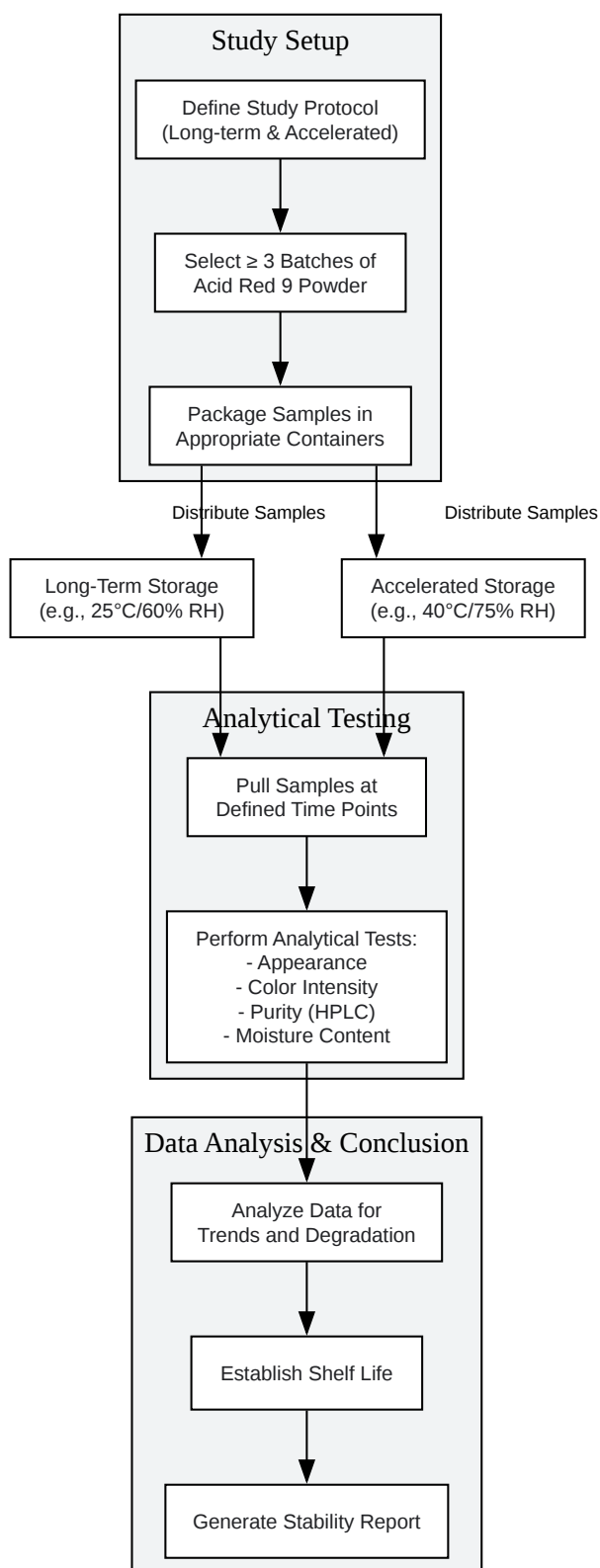
To evaluate the stability of **Acid Red 9** powder under defined storage conditions over a specified period to establish its shelf life.

Materials and Equipment

- **Acid Red 9** powder (at least three different batches)
- Climate-controlled stability chambers
- Appropriate sample containers (emulating market packaging)
- Analytical balance
- Spectrophotometer (for color intensity and purity analysis)
- High-Performance Liquid Chromatography (HPLC) system (for impurity profiling)
- Karl Fischer titrator (for moisture content)
- Microscope (for physical appearance)

Experimental Workflow

The following diagram illustrates the general workflow for a stability study of **Acid Red 9** powder.



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Caption: General workflow for a stability study of **Acid Red 9** powder.

Long-Term Stability Testing

- Storage Conditions: Store samples from at least three batches at $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with a relative humidity (RH) of $60\% \pm 5\%$.
- Testing Frequency: Test samples at intervals of 0, 3, 6, 9, 12, 18, 24, and 36 months.
- Analytical Tests:
 - Appearance: Visually inspect for any changes in color, texture, or for the formation of lumps.
 - Color Intensity: Measure the absorbance of a standard solution at the maximum wavelength (around 508 nm) using a spectrophotometer.
 - Purity and Degradation Products: Use a stability-indicating HPLC method to quantify the active ingredient and detect any impurities or degradation products.
 - Moisture Content: Determine the water content using Karl Fischer titration.

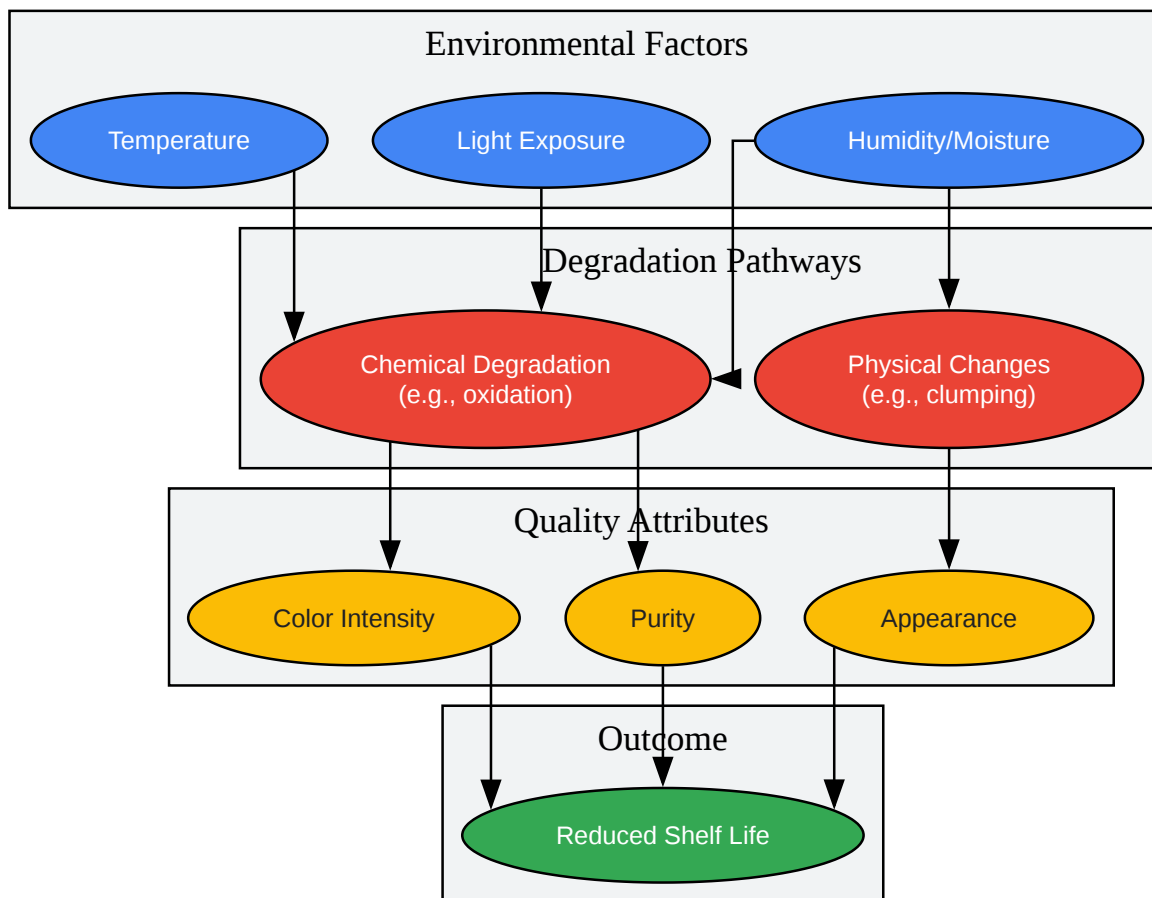
Accelerated Stability Testing

- Storage Conditions: Store samples from the same three batches at $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with an RH of $75\% \pm 5\%$.
- Testing Frequency: Test samples at intervals of 0, 1, 2, 3, and 6 months.
- Analytical Tests: Perform the same set of analytical tests as in the long-term stability study.

The data from accelerated testing can be used to predict the shelf life under normal storage conditions.

Logical Relationship of Factors Affecting Stability

The stability of **Acid Red 9** powder is influenced by several interconnected factors. The following diagram illustrates these relationships.



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Caption: Factors influencing the stability and shelf life of **Acid Red 9** powder.

Conclusion

The stability and shelf life of **Acid Red 9** powder are well-maintained when the compound is stored under the recommended conditions of a cool, dry, and dark environment in a tightly sealed container. For critical applications, it is advisable to perform stability testing under conditions that reflect the intended storage and use of the product to ensure its quality and performance over time. Adherence to these guidelines will help in preserving the integrity of **Acid Red 9** for its various applications in research and industry.

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